

Application Note: ^1H and ^{13}C NMR Spectral Analysis of Ethyl Valerate

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Compound of Interest

Compound Name: Ethyl valerate

Cat. No.: B1222032

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Audience: Researchers, scientists, and drug development professionals.

Abstract

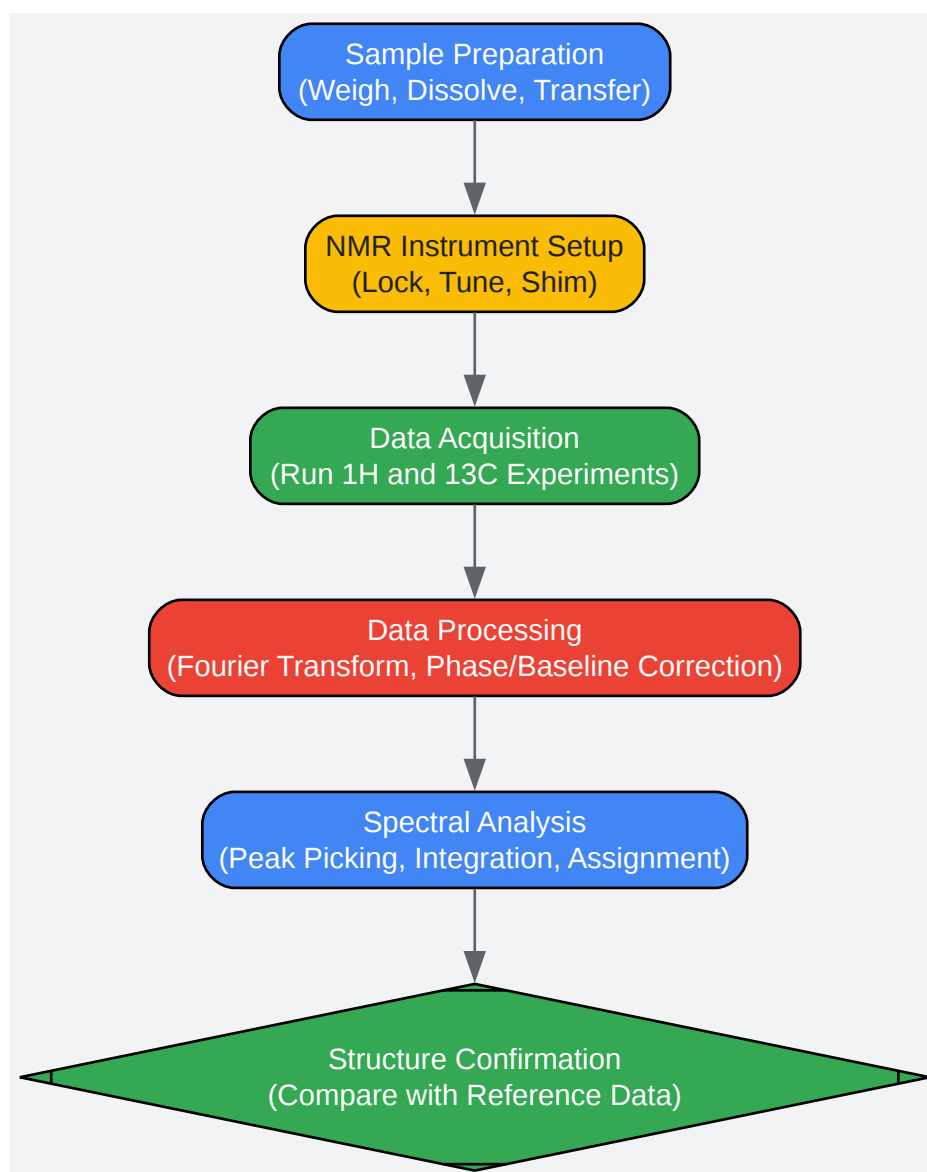
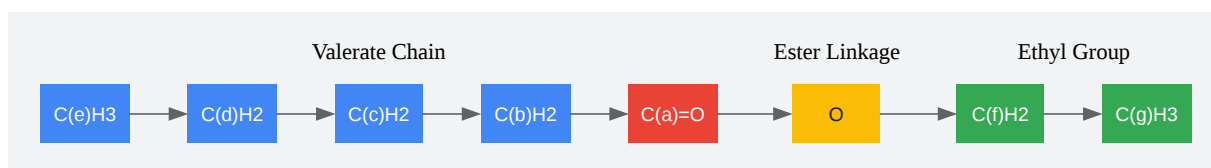
This document provides a detailed protocol for the structural elucidation of **ethyl valerate** using ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectroscopy. It includes comprehensive data tables, step-by-step experimental procedures for sample preparation and spectral acquisition, and a full analysis of the resulting spectra. This guide is intended to serve as a practical resource for researchers in organic chemistry, quality control, and drug development for the unambiguous identification and characterization of **ethyl valerate** and similar small molecules.

Introduction

Ethyl valerate, also known as ethyl pentanoate, is a fatty acid ethyl ester with the chemical formula $\text{C}_7\text{H}_{14}\text{O}_2$. It is characterized by a fruity odor and is commonly used as a flavoring and fragrance agent. Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful analytical technique that provides detailed information about the molecular structure of a compound. By analyzing the ^1H and ^{13}C NMR spectra, it is possible to confirm the identity and purity of **ethyl valerate** by observing the chemical shifts, multiplicities, and integrations of the different nuclei within the molecule.

Molecular Structure and NMR Assignments

The structure of **ethyl valerate** consists of a five-carbon valerate chain attached to an ethyl group via an ester linkage. The distinct chemical environments of the protons and carbons in the molecule give rise to a unique NMR fingerprint. The IUPAC name for this compound is ethyl pentanoate[1].



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References

- 1. Ethyl valerate | C₇H₁₄O₂ | CID 10882 - PubChem [pubchem.ncbi.nlm.nih.gov]
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